

Enalaprilat D5: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Enalaprilat D5

Cat. No.: B10799935

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical guide on **Enalaprilat D5**, including its chemical properties, mechanism of action, and relevant experimental protocols.

Core Compound Data

Enalaprilat D5 is the deuterated form of Enalaprilat, an active metabolite of the prodrug Enalapril. It functions as a potent inhibitor of the Angiotensin-Converting Enzyme (ACE). The deuterium labeling makes it a valuable internal standard for pharmacokinetic and metabolic studies.

Property	Value	Source
CAS Number	349554-00-3	N/A
Molecular Weight	353.42 g/mol	N/A
Alternative CAS Number (Sodium Salt)	1356922-29-6	N/A
Molecular Weight (Sodium Salt)	397.39 g/mol	N/A

Mechanism of Action: The Renin-Angiotensin-Aldosterone System

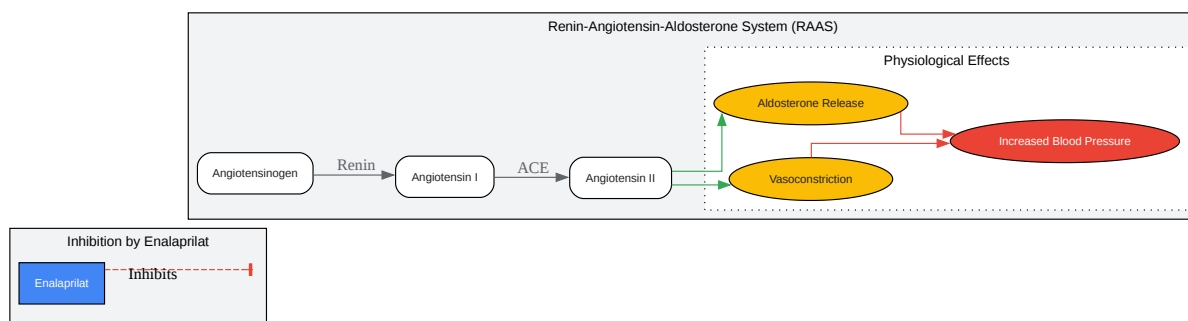
Enalaprilat exerts its therapeutic effects by inhibiting the Angiotensin-Converting Enzyme (ACE), a key component of the Renin-Angiotensin-Aldosterone System (RAAS).^[1] The RAAS is a critical signaling pathway that regulates blood pressure and fluid balance.^[1]

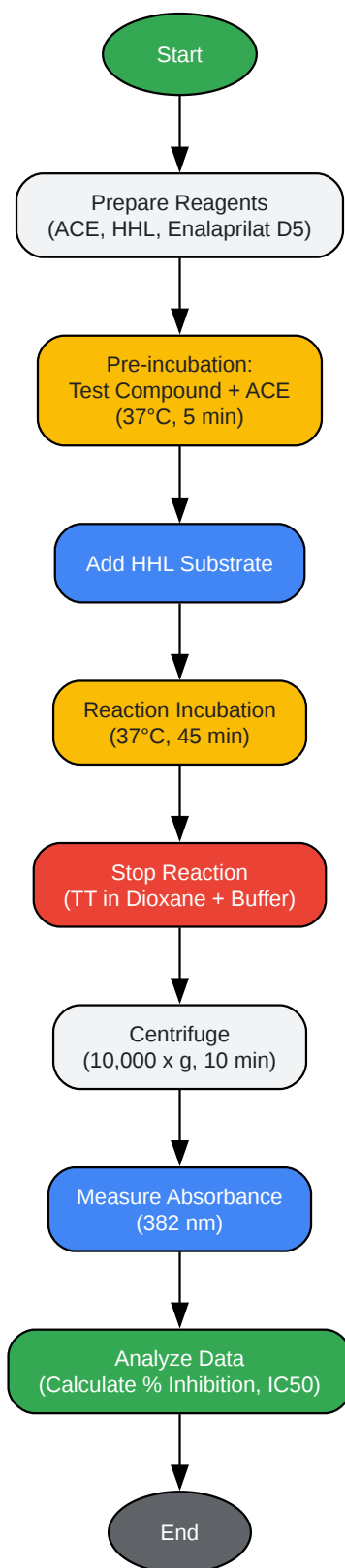
Under normal physiological conditions, ACE catalyzes the conversion of the inactive precursor, angiotensin I, to the potent vasoconstrictor, angiotensin II.^[1] Angiotensin II binds to its receptors on blood vessels, causing them to constrict, which elevates blood pressure.^[1] Furthermore, angiotensin II stimulates the adrenal cortex to release aldosterone, a hormone that promotes the retention of sodium and water by the kidneys, further increasing blood volume and pressure.^[1]

By inhibiting ACE, enalaprilat reduces the synthesis of angiotensin II. This leads to several physiological responses:

- **Vasodilation:** The diminished levels of angiotensin II result in the relaxation of blood vessels, reducing peripheral resistance.
- **Reduced Aldosterone Secretion:** The decrease in angiotensin II leads to lower aldosterone levels, which in turn reduces sodium and water retention, decreasing blood volume.
- **Increased Bradykinin Levels:** ACE is also responsible for the degradation of bradykinin, a peptide that promotes vasodilation. ACE inhibition leads to an accumulation of bradykinin, further contributing to the blood pressure-lowering effect.

The collective outcome of these actions is a reduction in blood pressure, making enalaprilat an effective agent in the management of hypertension.





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References

- 1. scispace.com [scispace.com]
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